Technical Guide: Synthesis of 2-Phenyl-2-(phenylthio)acetic Acid[1][2]

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Compound of Interest

Compound Name:	*2-Phenyl-2-(phenylthio)acetic acid*
CAS No.:	*10490-07-0*
Cat. No.:	*B081921*

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Executive Summary & Strategic Analysis

Target Molecule: **2-Phenyl-2-(phenylthio)acetic acid** CAS: 1527-17-9 IUPAC Name: 2-Phenyl-2-(phenylsulfanyl)acetic acid Formula:

Molecular Weight: 244.31 g/mol [1][2][3]

This guide details the synthesis of **2-phenyl-2-(phenylthio)acetic acid**, a critical intermediate in the development of sulfur-containing non-steroidal anti-inflammatory drugs (NSAIDs) and a resolving agent for chiral amines.[1][2] The preferred pathway utilizes a nucleophilic substitution (

) strategy, displacing a halide from an

-haloacid precursor using a thiophenolate nucleophile.[1][2]

This approach is selected for its high atom economy, operational simplicity, and the commercial availability of precursors.[2] Unlike oxidative methods or complex rearrangements (e.g., Pummerer), this pathway offers a robust, scalable route suitable for laboratory to pilot-scale optimization.[1][2]

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Retrosynthetic Analysis

The logical disconnection of the target molecule reveals two primary synthons: the electrophilic

-phenylacetic acid backbone and the nucleophilic thiophenol moiety.[1][2]

Mechanistic Logic[4]

- C-S Bond Disconnection: The C-S bond is the strategic break point.[2] The sulfur atom acts as a soft nucleophile.[2]
- Electrophile Selection: An

  -bromo derivative (

  -bromophenylacetic acid) is preferred over the chloro- analog due to the weaker C-Br bond, facilitating faster substitution kinetics under milder conditions.[1][2]
- Nucleophile Generation: Thiophenol (Benzenethiol) is deprotonated in situ to generate the highly nucleophilic thiophenolate anion (

).[1][2]

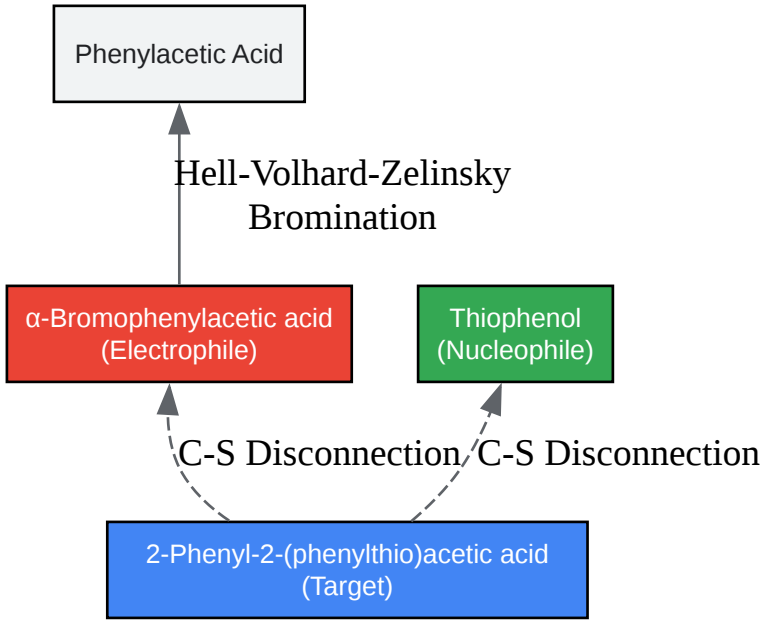

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Figure 1: Retrosynthetic tree illustrating the disconnection of the C-S bond to identify key precursors.[1][2]

Primary Synthesis Pathway: Nucleophilic Displacement

Reaction Type: Bimolecular Nucleophilic Substitution (

) Key Transformation:

[1][2]

Reaction Mechanism

The reaction proceeds via an inversion of configuration at the chiral center (if starting with a pure enantiomer), although the racemic starting material is standard.[1]

- Deprotonation: Base (KOH or NaOH) deprotonates the carboxylic acid (

) and the thiophenol (

).[2] Two equivalents of base are strictly required.
- Substitution: The thiophenolate anion attacks the

  -carbon, displacing the bromide ion.[1][2]
- Acidification: The resulting carboxylate salt is protonated during workup to yield the free acid.[2]



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Figure 2: Step-wise reaction workflow from reagent activation to product isolation.

Detailed Experimental Protocol

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Safety Warning: Thiophenol has a vile stench and is toxic.[2] All operations must be performed in a well-ventilated fume hood.[1][2] Bleach solution should be available to neutralize spills/glassware.[2]

Materials & Reagents Table

Component	Role	MW (g/mol)	Equiv.[1][2][4]	Notes
-Bromophenylacetic acid	Substrate	215.05	1.0	Electrophile; irritant.[1][2]
Thiophenol (Benzenethiol)	Nucleophile	110.18	1.1	Stench, toxic.[2] Use slight excess.
Potassium Hydroxide (KOH)	Base	56.11	2.5	2.0 eq needed for stoichiometry; 0.5 eq excess.[1][2]
Methanol / Water (1:1)	Solvent	-	-	Polar protic solvent supports ionic intermediates.[1][2]
HCl (conc.)	Acidifier	36.46	Excess	For pH adjustment during workup.[1][2]

Step-by-Step Methodology

- Preparation of Nucleophile Solution:
  - In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve KOH (2.5 equiv) in a 1:1 mixture of Methanol/Water (approx. 10 mL per gram of substrate).
  - Cool the solution to 0°C in an ice bath.

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- Add Thiophenol (1.1 equiv) dropwise via syringe.[1][2] Note: The solution may turn slightly yellow due to thiophenolate formation.[1][2]

- Addition of Substrate:
  - Dissolve

    -Bromophenylacetic acid (1.0 equiv) in a minimal amount of Methanol.[1][2]
  - Add this solution dropwise to the cold thiophenolate mixture over 15–20 minutes. Ensure the temperature remains <10°C to minimize side reactions (e.g., elimination to styrene derivatives).[2]

- Reaction Phase:
  - Remove the ice bath and allow the mixture to warm to room temperature.
  - Stir vigorously for 3–4 hours.
  - Monitoring: Check progress via TLC (Silica; Hexane:EtOAc 3:1).[1][2] The starting bromide spot should disappear.[2]

- Workup & Isolation:
  - Concentrate the reaction mixture under reduced pressure to remove most of the methanol.[2]
  - Dilute the remaining aqueous residue with water (50 mL).[2]
  - Wash: Extract the basic aqueous layer with Diethyl Ether (

    mL) to remove unreacted thiophenol and neutral organic impurities (e.g., disulfides).[1][2] Discard the organic layer properly.[1][2]
  - Acidification: Cool the aqueous phase to 0°C and slowly acidify with concentrated HCl to pH ~1–2. The product will precipitate as a white to off-white solid.[1][2]

- Purification:

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- Filter the solid using a Buchner funnel.[2]
- Wash the filter cake with cold water (

  mL) to remove inorganic salts.[2]
- Recrystallization: Recrystallize the crude solid from Toluene or an Ethanol/Water mixture to obtain pure crystals.[2]
- Drying: Dry in a vacuum oven at 45°C overnight.

Analytical Characterization

To validate the synthesis, compare obtained data with these expected values.

Technique	Expected Signal / Result	Interpretation
Appearance	White crystalline solid	High purity.[1][2] Yellowing indicates disulfide impurity.[2]
Melting Point	103–104°C	Sharp range confirms purity.[2]
H NMR (CDCl)	10.5 (br s, 1H, -COOH)	Carboxylic acid proton.[1][2]
7.2–7.5 (m, 10H, Ar-H)	Overlapping aromatic protons from both phenyl rings.[1][2]	
4.9 (s, 1H, -CH-)	Methine proton.[1][2] Singlet indicates no adjacent protons.[2]	
IR Spectroscopy	1700–1725 cm (C=O stretch)	Characteristic carboxylic acid carbonyl.
2500–3300 cm (broad O-H)	Acid O-H stretch.[1][2]	

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Troubleshooting & Optimization

- Low Yield: Often caused by incomplete deprotonation.[2] Ensure KOH is fresh and not carbonated. Ensure the reaction runs long enough.
- Oily Product: If the product oils out upon acidification, extract with Dichloromethane (DCM), dry over MgSO

  , and evaporate.[1][2] Induce crystallization by triturating with Hexanes.[2]
- Stench Persistence: Rinse all glassware with a dilute bleach solution (sodium hypochlorite) immediately after use to oxidize residual thiols to odorless sulfonates.[1][2]

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